

An In-depth Technical Guide to 2-Bromoisobutyryl Bromide

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Compound of Interest

Compound Name: 2-Bromobutyryl bromide

Cat. No.: B1266778

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CAS Number: 20769-85-1 Synonyms: α -Bromoisobutyryl bromide, 2-Bromo-2-methylpropionyl bromide

This technical guide provides comprehensive information on 2-Bromoisobutyryl bromide, a versatile reagent widely utilized in organic synthesis and polymer chemistry. The document is intended for researchers, scientists, and professionals in drug development, offering detailed data, experimental protocols, and safety guidelines.

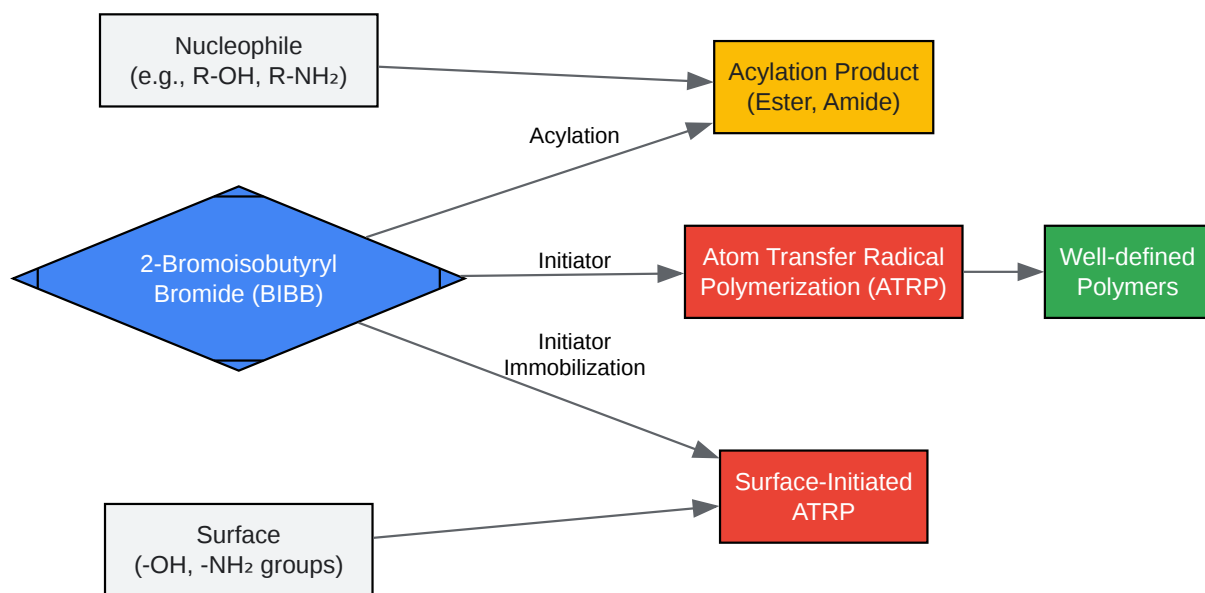
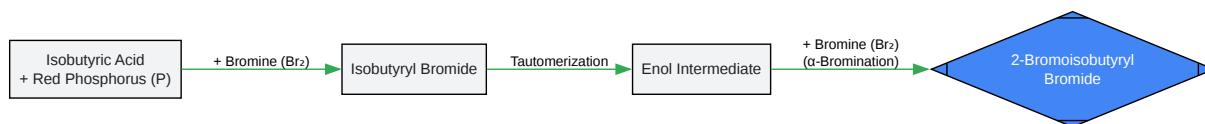
Physicochemical Properties

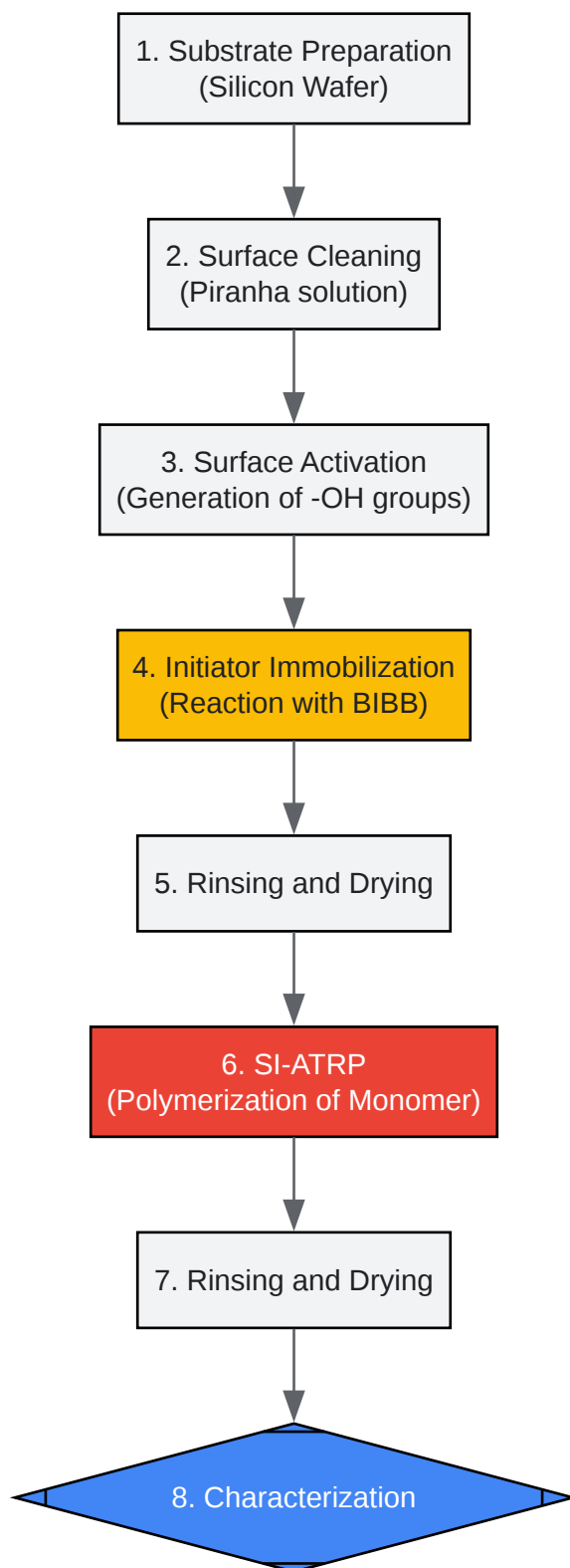
2-Bromoisobutyryl bromide is a colorless to pale yellow liquid with a strong, pungent odor.^[1] It is a highly reactive compound, primarily used as an initiator in controlled radical polymerization and as an intermediate in the synthesis of pharmaceuticals and other fine chemicals.^{[1][2]}

Property	Value	Reference
Molecular Formula	C ₄ H ₆ Br ₂ O	[1][2]
Molecular Weight	229.90 g/mol	[1][2]
Appearance	Colorless to light yellow liquid	[1][2]
Odor	Pungent	[1][2]
Boiling Point	162-164 °C	[1][3]
Density	~1.86 g/cm ³ at 25°C	[1]
Refractive Index (n ²⁰ /D)	1.507 - 1.520	[1][4]
Solubility	Soluble in ether, benzene, chloroform, carbon tetrachloride.[1] Reacts violently with water.[1]	

Synthesis

The most established method for synthesizing 2-Bromoisobutyryl bromide is the Hell-Volhard-Zelinsky (HVZ) reaction, which involves the α -bromination of isobutyric acid.[5]





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References

- 1. jecibiochem.com [jecibiochem.com]
- 2. nbinno.com [nbinno.com]
- 3. fishersci.com [fishersci.com]
- 4. 2-Bromoisobutyryl Bromide | 20769-85-1 [chemicalbook.com]
- 5. benchchem.com [benchchem.com]
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